

Physical and chemical properties of 2,6-Dichloroisonicotinamide

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 2,6-Dichloroisonicotinamide

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A Comprehensive Technical Guide to 2,6-Dichloroisonicotinamide

Abstract

This technical guide provides an in-depth analysis of **2,6-dichloroisonicotinamide**, a pivotal heterocyclic building block in medicinal chemistry and materials science. We will explore its fundamental physicochemical properties, outline validated synthesis and purification protocols, and detail robust analytical methods for its characterization. Furthermore, this guide will delve into the compound's chemical reactivity, highlighting its utility in the synthesis of novel bioactive molecules. The content herein is curated for researchers, scientists, and professionals in the field of drug development, offering both foundational knowledge and practical insights to leverage the full potential of this versatile molecule.

Introduction: The Strategic Importance of 2,6-Dichloroisonicotinamide

The pyridine scaffold is a cornerstone in the architecture of a vast array of pharmaceuticals and functional materials. Among the functionalized pyridines, **2,6-dichloroisonicotinamide** stands out due to its unique electronic and steric properties. The two chlorine atoms at the 2 and 6 positions significantly influence the reactivity of the pyridine ring and the amide functionality, making it a versatile intermediate for further chemical modifications. Its structural features allow for targeted derivatization, enabling the exploration of new chemical spaces in drug discovery

and the development of advanced materials. This guide serves as a comprehensive resource for understanding and utilizing **2,6-dichloroisonicotinamide** in a research and development setting. It is used as a precursor in the synthesis of pharmaceuticals, particularly in the creation of antiviral and antifungal medications.^[1] Additionally, it plays a significant role in the development of agrochemicals, serving as a fundamental component for certain herbicides and plant growth regulators.^[1]

Physicochemical Properties

A thorough understanding of a compound's physical and chemical properties is paramount for its effective application in synthesis and formulation. **2,6-Dichloroisonicotinamide** is a solid at room temperature, and its key properties are summarized in the table below.

| Property | Value | Source |
|-------------------|--|----------------------|
| Molecular Formula | C ₆ H ₄ Cl ₂ N ₂ O | ^[1] |
| Molecular Weight | 191.02 g/mol | ^[1] |
| CAS Number | 89281-13-0 | ^[1] |
| Appearance | Solid | ^[2] |
| Melting Point | 202 °C | ^{[1][3][4]} |
| Boiling Point | 298.1 °C (Predicted) | ^[1] |
| Density | 1.524 g/cm ³ | ^{[3][4]} |
| Flash Point | 134.1 °C | ^{[3][4]} |
| InChI Key | CFYBBFGXTQBLQV-UHFFFAOYSA-N | ^[5] |
| SMILES | <chem>NC(=O)c1cc(Cl)nc(Cl)c1</chem> | ^[5] |
| Storage | Room temperature, inert atmosphere | ^[1] |

Synthesis and Purification: A Validated Protocol

The synthesis of **2,6-dichloroisonicotinamide** is typically achieved from its corresponding carboxylic acid, 2,6-dichloroisonicotinic acid. The following protocol describes a reliable method for its preparation and subsequent purification.

Synthesis of 2,6-Dichloroisonicotinic Acid

A common route for synthesizing 2,6-dichloroisonicotinic acid involves the chlorination of citrazinic acid.^[6]

Protocol:

- Suspend citrazinic acid (1 equivalent) and tetraethylammonium chloride (1 equivalent) in excess phosphorus oxychloride.^[6]
- Heat the reaction mixture at 130°C for 18 hours, then increase the temperature to 145°C for an additional 2 hours.^[6]
- After cooling to room temperature, slowly pour the reaction mixture onto crushed ice to quench the reaction.^[6]
- Extract the aqueous mixture with ethyl acetate (3 x 100 mL).^[6]
- Combine the organic layers and dry over anhydrous magnesium sulfate.^[6]
- Concentrate the organic phase under reduced pressure to yield 2,6-dichloroisonicotinic acid as a white solid.^[6]

Amidation of 2,6-Dichloroisonicotinic Acid

The conversion of the carboxylic acid to the primary amide can be achieved through standard amidation procedures, often involving activation of the carboxylic acid followed by reaction with an ammonia source.

Protocol:

- Dissolve 2,6-dichloroisonicotinic acid in a suitable aprotic solvent (e.g., dichloromethane or tetrahydrofuran).

- Add a coupling agent (e.g., HBTU, HATU) and a non-nucleophilic base (e.g., diisopropylethylamine).
- Introduce a source of ammonia, such as ammonium chloride, and stir the reaction at room temperature until completion (monitored by TLC or LC-MS).
- Upon completion, perform an aqueous workup and extract the product with an organic solvent.
- Dry the organic layer and concentrate under reduced pressure.

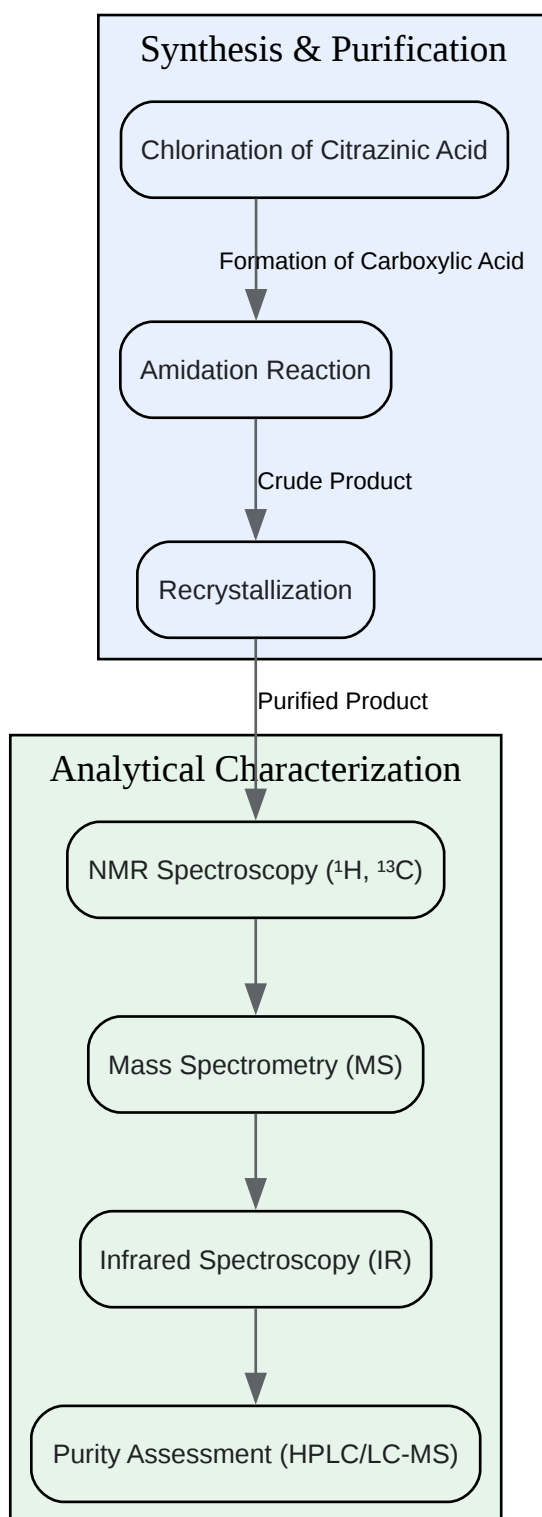
Purification by Recrystallization

The crude **2,6-dichloroisonicotinamide** can be purified by recrystallization to obtain a product of high purity.

Protocol:

- Dissolve the crude product in a minimal amount of a hot solvent in which the compound is soluble at elevated temperatures but sparingly soluble at room temperature (e.g., ethanol, isopropanol).
- Allow the solution to cool slowly to room temperature, then place it in an ice bath to promote crystallization.
- Collect the crystals by vacuum filtration.
- Wash the crystals with a small amount of cold solvent.
- Dry the purified crystals under vacuum.

Diagram: Synthetic and Analytical Workflow



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Caption: A generalized workflow for the synthesis, purification, and analytical characterization of **2,6-dichloroisonicotinamide**.

Spectroscopic and Analytical Characterization

Rigorous analytical characterization is essential to confirm the identity and purity of the synthesized **2,6-dichloroisonicotinamide**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

- ^1H NMR: The proton NMR spectrum of **2,6-dichloroisonicotinamide** is expected to show distinct signals for the aromatic protons and the amide protons. In a deuterated solvent like DMSO- d_6 , the two equivalent aromatic protons on the pyridine ring would appear as a singlet. The two amide protons would likely appear as a broad singlet, and its chemical shift can be concentration and temperature-dependent.^[7]
- ^{13}C NMR: The carbon NMR spectrum will provide information about the carbon framework. Distinct signals are expected for the carbonyl carbon of the amide, the two equivalent chlorinated carbons of the pyridine ring, the two equivalent CH carbons, and the carbon at the 4-position.

Mass Spectrometry (MS)

Mass spectrometry is a critical tool for confirming the molecular weight of **2,6-dichloroisonicotinamide**. The exact mass is 189.97000.^{[3][4]} The isotopic pattern due to the presence of two chlorine atoms will be a key diagnostic feature in the mass spectrum.

Infrared (IR) Spectroscopy

The IR spectrum will show characteristic absorption bands for the functional groups present in the molecule. Key expected peaks include:

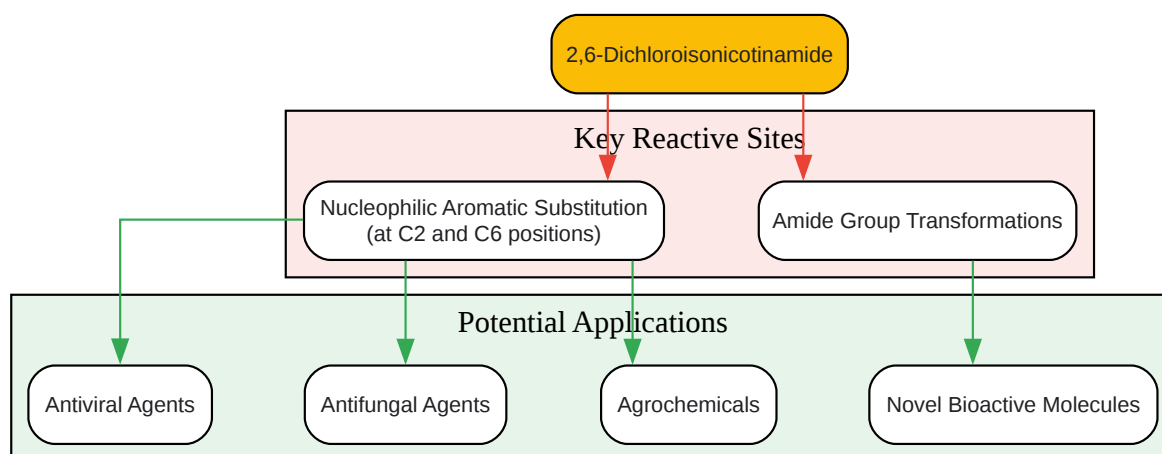
- N-H stretching vibrations for the primary amide.
- C=O stretching vibration of the amide carbonyl group.
- C-Cl stretching vibrations.
- Aromatic C=C and C=N stretching vibrations.

Chemical Reactivity and Applications in Drug Discovery

The reactivity of **2,6-dichloroisonicotinamide** is largely dictated by the two chlorine substituents and the amide group. The chlorine atoms are susceptible to nucleophilic substitution, providing a handle for introducing a wide variety of functional groups. This makes it a valuable scaffold for building libraries of compounds for high-throughput screening in drug discovery programs.[8]

The amide group can also be subjected to various chemical transformations, further expanding the diversity of accessible derivatives. The strategic modification of **2,6-dichloroisonicotinamide** has been explored in the development of various therapeutic agents. Its structure allows for easy modification in organic synthesis, making it valuable in research laboratories for creating new bioactive compounds.[1]

Diagram: Reactivity and Derivatization Pathways



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Caption: Reactivity of **2,6-dichloroisonicotinamide** and its utility in synthesizing diverse compounds.

Safety and Handling

Appropriate safety precautions must be taken when handling **2,6-dichloroisonicotinamide**. It is important to handle the compound in a well-ventilated area or in a closed system.[\[2\]](#)

- Personal Protective Equipment (PPE): Wear protective gloves, clothing, eye, and face protection.[\[2\]](#)[\[9\]](#)
- Handling: Avoid getting the compound in the eyes, on the skin, or on clothing.[\[2\]](#) Do not breathe dust, fume, gas, mist, vapors, or spray.[\[2\]](#) Wash hands thoroughly after handling.[\[2\]](#)[\[9\]](#) Do not eat, drink, or smoke when using this product.[\[2\]](#)[\[9\]](#)
- Storage: Keep the container tightly closed in a dry, cool, and well-ventilated place.[\[2\]](#)[\[9\]](#) Store locked up.[\[2\]](#)[\[9\]](#)
- In case of exposure:
 - Eyes: Rinse immediately with plenty of water for at least 15 minutes and get medical attention.[\[9\]](#)
 - Skin: Wash off immediately with plenty of soap and water.[\[2\]](#)
 - Inhalation: Remove to fresh air. If not breathing, give artificial respiration.[\[9\]](#)
 - Ingestion: Do NOT induce vomiting. Call a physician or poison control center immediately.[\[9\]](#)
- Fire Hazards: Thermal decomposition can lead to the release of irritating gases and vapors, including nitrogen oxides, carbon monoxide, carbon dioxide, and hydrogen chloride gas.[\[2\]](#)

Conclusion

2,6-Dichloroisonicotinamide is a chemical intermediate with significant potential in research and development, particularly in the pharmaceutical and agrochemical industries. Its well-defined physicochemical properties, coupled with its versatile reactivity, make it an attractive starting material for the synthesis of a wide range of functional molecules. This guide has provided a comprehensive overview of its synthesis, characterization, and handling, with the aim of equipping researchers with the necessary knowledge to effectively utilize this compound in their scientific endeavors.

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- To cite this document: BenchChem. [Physical and chemical properties of 2,6-Dichloroisonicotinamide]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1350679#physical-and-chemical-properties-of-2-6-dichloroisonicotinamide]

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